

Safe Disposal of 2,6-Dichloropurine Riboside: A Procedural Guide

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Compound of Interest

Compound Name: 2,6-Dichloropurine riboside

Cat. No.: B016349

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For Immediate Reference: Treat **2,6-Dichloropurine Riboside** as a Hazardous Chemical Waste. Do not dispose of it down the drain or in regular trash.

This guide provides essential safety and logistical information for the proper disposal of **2,6-Dichloropurine riboside**, a purine analog commonly used in research and drug development. Adherence to these procedures is critical to ensure personnel safety and environmental compliance.

Hazard Profile and Safety Summary

2,6-Dichloropurine riboside is classified with specific health hazards that necessitate careful handling and disposal. The following table summarizes its hazard classification according to the Globally Harmonized System (GHS).

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1]

Due to these hazards, appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, must be worn at all times when handling this compound.

Detailed Disposal Protocol

The proper disposal of **2,6-Dichloropurine riboside** must be conducted in accordance with local, state, and federal regulations. The following steps provide a general framework for its safe disposal as a hazardous chemical waste.

Step 1: Waste Identification and Segregation

- Designate as Hazardous Waste: At the point of generation, any unwanted **2,6-Dichloropurine riboside**, including pure compound, solutions, or contaminated labware, must be declared as hazardous waste.
- Segregate Waste Streams:
 - Solid Waste: Collect pure **2,6-Dichloropurine riboside** and any contaminated solid materials (e.g., weighing paper, gloves, pipette tips) in a designated solid hazardous waste container.^[2]
 - Liquid Waste: Collect solutions containing **2,6-Dichloropurine riboside** in a separate, compatible liquid hazardous waste container. Do not mix with other incompatible waste streams.
 - Sharps: Any contaminated sharps (e.g., needles, broken glass) must be disposed of in a designated sharps container for hazardous chemical waste.^[2]

Step 2: Container Selection and Labeling

- Use Compatible Containers: Waste must be stored in containers that are chemically compatible with **2,6-Dichloropurine riboside** and are in good condition with no leaks or rust.^[3] The original manufacturer's container is often a suitable choice if it is intact.^{[4][5]}
- Secure Closure: Containers must have a leak-proof, screw-on cap.^[2] Parafilm or stoppers are not acceptable for sealing. The container must be kept closed except when adding waste.^{[2][4]}

- Proper Labeling: Affix a "Hazardous Waste" label to the container. The label must include:
 - The full chemical name: "**2,6-Dichloropurine riboside**"
 - The concentration and quantity of the waste.
 - The date the waste was first added to the container.
 - The name of the principal investigator or lab group.

Step 3: Storage and Accumulation

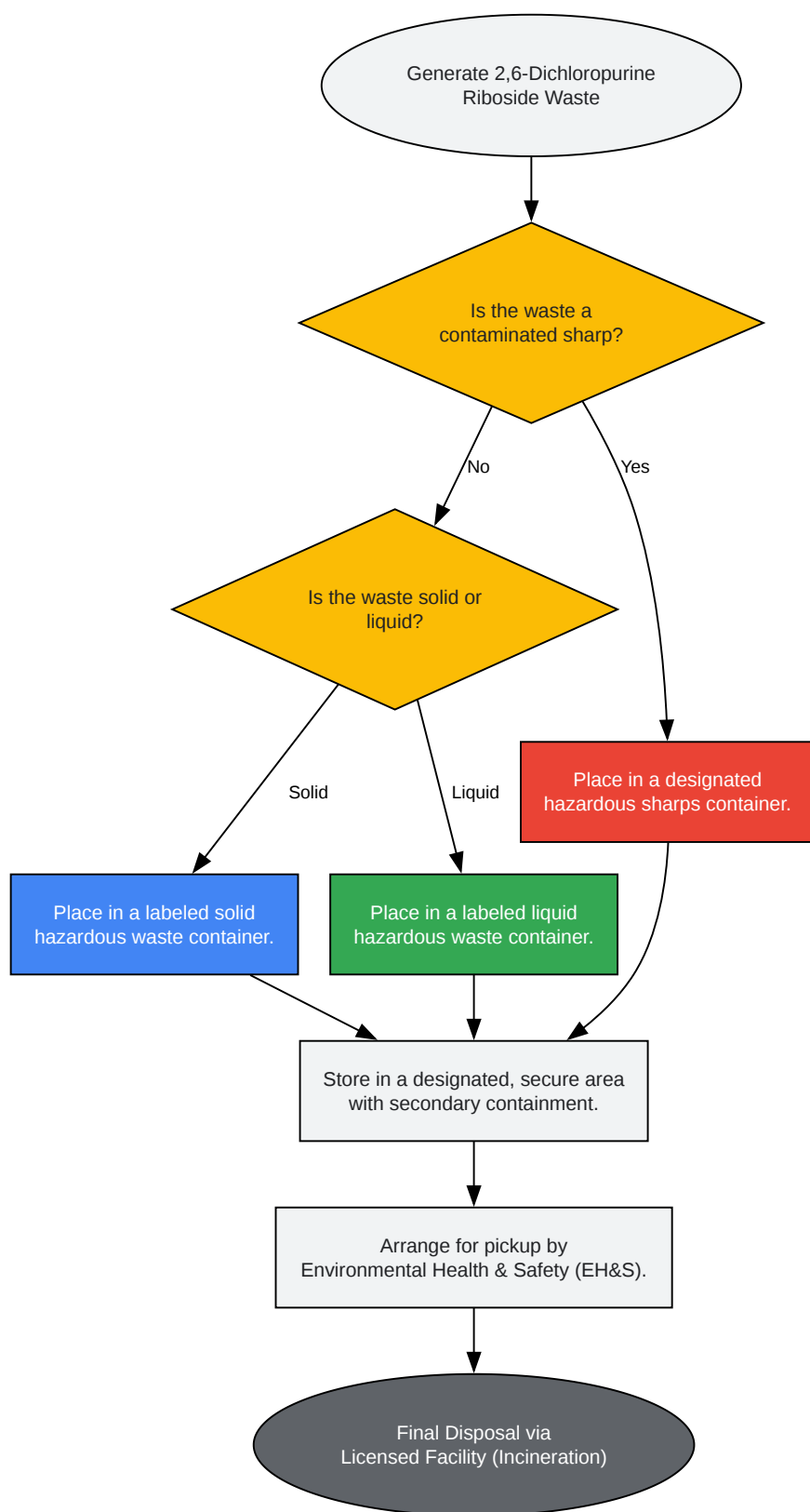
- Designated Storage Area: Store the hazardous waste container in a designated, secure area within the laboratory.[\[2\]](#)
- Secondary Containment: Place the primary waste container inside a larger, chemically compatible secondary container to contain any potential leaks or spills.[\[2\]](#) The secondary container should be able to hold 110% of the volume of the primary container.[\[2\]](#)
- Segregation from Incompatibles: Store the waste away from incompatible materials, such as strong oxidizing agents and strong bases.[\[6\]](#)

Step 4: Disposal and Removal

- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EH&S) department to schedule a pickup for the hazardous waste.[\[5\]](#) Do not allow waste to accumulate beyond your institution's specified time limits.[\[5\]](#)
- Final Disposal Method: The ultimate disposal of **2,6-Dichloropurine riboside** should be handled by a licensed chemical destruction facility.[\[7\]](#) The preferred method is typically controlled incineration with flue gas scrubbing to prevent environmental contamination.[\[7\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2,6-Dichloropurine riboside**.



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Caption: Disposal workflow for **2,6-Dichloropurine Riboside**.

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